

An In-depth Technical Guide to 2-(Methylthio)oxazole

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Compound of Interest

Compound Name: 2-(Methylthio)oxazole

Cat. No.: B1600053

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Abstract

This technical guide provides a comprehensive overview of **2-(Methylthio)oxazole** (CAS No: 201017-90-5), a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry.^[1] This document consolidates available information on its chemical and physical properties, synthesis, spectroscopic characterization, potential applications in drug development, and essential safety and handling protocols. While **2-(Methylthio)oxazole** is recognized as a valuable research chemical, this guide also highlights areas where experimental data is currently limited, offering insights into potential research directions.^[1]

Introduction to 2-(Methylthio)oxazole

2-(Methylthio)oxazole belongs to the oxazole family, a class of five-membered aromatic heterocycles containing one oxygen and one nitrogen atom. The oxazole scaffold is a privileged structure in medicinal chemistry, appearing in numerous natural products and synthetic compounds with a wide array of biological activities. The introduction of a methylthio group at the 2-position of the oxazole ring can significantly influence the molecule's electronic properties, lipophilicity, and metabolic stability, making it an intriguing candidate for drug discovery programs.

Physicochemical Properties

A clear understanding of the physicochemical properties of **2-(Methylthio)oxazole** is fundamental for its application in research and development.

| Property | Value | Source |
|-------------------|-----------------------------------|---|
| CAS Number | 201017-90-5 | [1] [2] [3] |
| Molecular Formula | C ₄ H ₅ NOS | [1] [2] [3] |
| Molecular Weight | 115.15 g/mol | [1] [2] [3] |
| Appearance | Not available (NA) | [1] |
| Boiling Point | No data available | [3] |
| Melting Point | No data available | |
| Density | No data available | |
| Solubility | No data available | |
| SMILES Code | CSC1=NC=CO1 | [3] |

Note: Experimental data for properties such as boiling point, melting point, and density are not readily available in the public domain. The provided data for related compounds, such as 2-(Methylthio)benzo[d]oxazole, should not be used as a direct substitute.

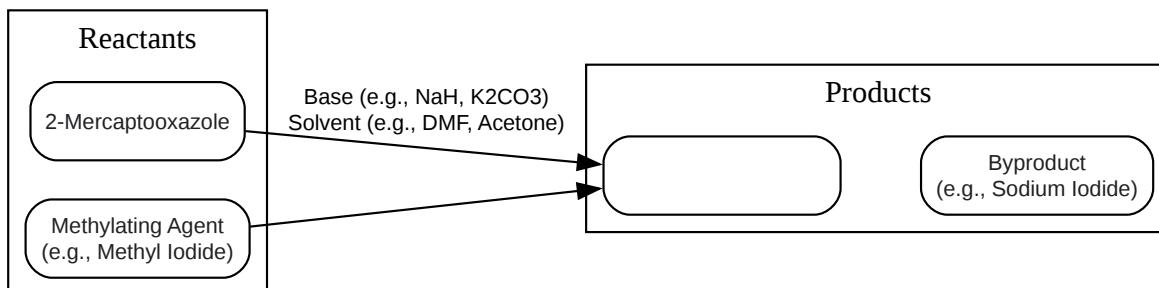
Synthesis and Reactivity

While a specific, detailed synthesis protocol for **2-(Methylthio)oxazole** is not extensively documented in publicly accessible literature, a plausible and efficient synthetic route can be proposed based on established methods for analogous compounds. A common strategy for the synthesis of 2-thioether substituted heterocycles involves the alkylation of the corresponding thiol precursor.

Proposed Synthesis from 2-Mercaptooxazole

A likely synthetic pathway to **2-(Methylthio)oxazole** involves the S-methylation of 2-mercaptopoxazole. This reaction is analogous to the well-documented synthesis of 2-(methylthio)benzoxazole from 2-mercaptopbenzoxazole.[\[4\]](#)

Reaction Scheme:

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